

7-epi-Isogarcinol: A Technical Guide to its Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: 7-epi-Isogarcinol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-epi-Isogarcinol**, a polyisoprenylated benzophenone of significant interest in natural product chemistry and drug discovery. This document details its structural elucidation, chemical and physical properties, and known biological activities, with a focus on its potential as an anticancer agent through the inhibition of the STAT3 signaling pathway.

Structure Elucidation

7-epi-Isogarcinol is a stereoisomer of Isogarcinol, with the distinction lying in the configuration of the prenyl group at the C-7 position.^{[1][2][3]} The structural determination of **7-epi-Isogarcinol** has been accomplished through extensive spectroscopic analysis, primarily utilizing one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy, alongside mass spectrometry.^{[1][4]}

The molecular formula of **7-epi-Isogarcinol** has been established as C₃₈H₅₀O₆. The key to differentiating it from Isogarcinol is the stereochemistry at the C-7 carbon. Through the use of Nuclear Overhauser Effect Spectroscopy (NOESY), the spatial proximity of protons can be determined, which allows for the assignment of the relative stereochemistry of the molecule.

Spectroscopic Data

The structural assignment is supported by detailed ^1H and ^{13}C NMR data. The chemical shifts are indicative of a complex polycyclic structure with multiple prenyl groups and a benzophenone core.

Table 1: Comparative ^{13}C NMR Data of Isogarcinol and **7-*epi*-Isogarcinol**.

Position	Isogarcinol (δC)	7-epi-Isogarcinol (δC)
1	52.2	52.2
2	171.4	170.8
3	127.2	129.1
4	195.0	194.9
5	69.4	69.3
6	46.8	46.8
7	43.2	43.1
8	40.3	42.1
9	207.4	207.2
10	193.2	192.5
11	130.9	130.9
12	115.5	115.5
13	147.9	147.5
14	153.9	153.8
15	116.1	116.2
16	124.4	124.5
17	26.7	26.6
18	122.1	121.4
19	133.7	133.6
20	26.2	26.2
21	18.3	18.3
22	23.2	22.9
23	22.8	24.2

24	46.0	46.0
25	122.9	124.5
26	133.7	131.9
27	26.2	26.3
28	18.3	18.6
29	30.4	30.3
30	43.8	37.1
31	87.6	83.9
32	21.7	48.8
33	29.2	30.6
34	30.4	37.9
35	122.9	26.4
36	133.7	29.0
37	26.2	32.1
38	18.3	27.4

Note: Data presented is a compilation from cited literature and may have been recorded in different solvents.

Chemical and Physical Properties

While comprehensive physicochemical data for **7-epi-Isogarcinol** is not extensively reported, some key properties have been determined.

Table 2: Physicochemical Properties of **7-epi-Isogarcinol** and its Epimer, Isogarcinol.

Property	7-epi-Isogarcinol	Isogarcinol
Molecular Formula	C38H50O6	C38H50O6
Molecular Weight	602.8 g/mol	602.8 g/mol
Appearance	Brown powder	Dark yellow solid
Optical Rotation	Not consistently reported	[α] _D -167 (c 1.0, CHCl ₃)
UV (MeOH) λ _{max}	319, 276, 233 nm	Not specified
IR ν _{max}	3320, 2970, 2930, 1730, 1650, 1590, 1520, 1440, 1370, 1290, 1170 cm ⁻¹	Not specified
XLogP3	Not specified	8.9

Biological Activity

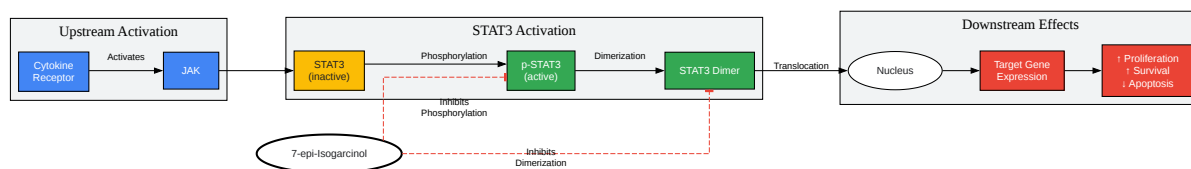
7-epi-Isogarcinol has demonstrated notable biological activities, particularly its antiproliferative and pro-apoptotic effects in cancer cell lines.

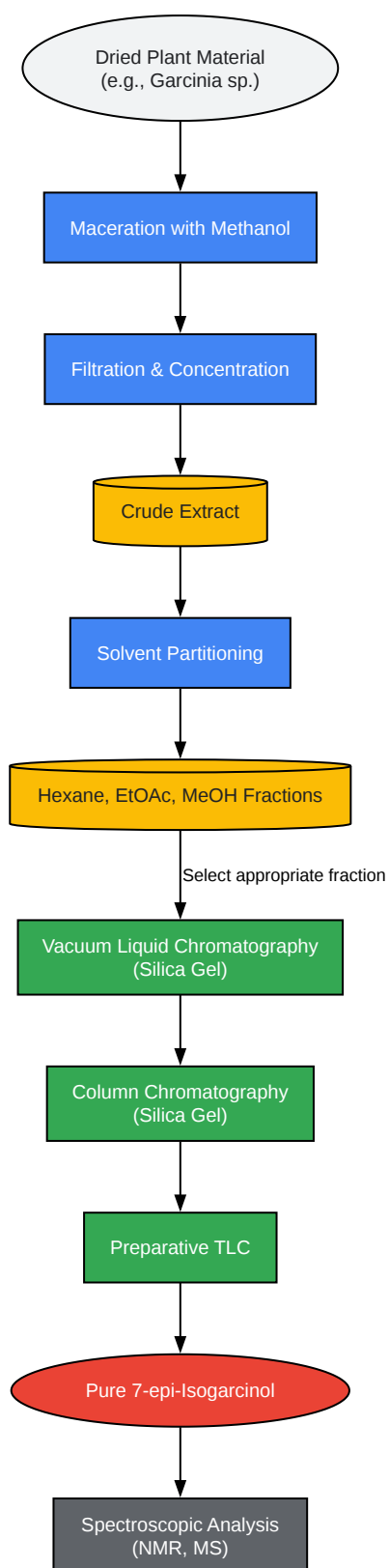
Antiproliferative and Apoptotic Effects

Research has shown that **7-epi-Isogarcinol** can inhibit the proliferation of various cancer cells. For instance, it has been reported to have an IC₅₀ value of 7 µg/mL against both human promyelocytic leukemia (HL-60) and prostate cancer (PC-3) cells. The mechanism of action is believed to involve the induction of apoptosis.

Inhibition of STAT3 Signaling Pathway

A significant aspect of the anticancer potential of **7-epi-Isogarcinol** is its ability to downregulate the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway. The constitutive activation of the STAT3 pathway is a hallmark of many cancers, promoting cell proliferation, survival, and angiogenesis while inhibiting apoptosis. **7-epi-Isogarcinol** has been shown to induce apoptosis and inhibit cell migration in Huh-7 cells, likely through the downregulation of this critical pathway.





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